

Crystal structure of 1-phenyl-5-(trifluoromethyl)-1H-pyrazole-4-carbohydrazide

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Compound of Interest

Compound Name: 1-phenyl-5-(trifluoromethyl)-1H-pyrazole-4-carbohydrazide

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An In-depth Technical Guide on the Crystal Structure of **1-phenyl-5-(trifluoromethyl)-1H-pyrazole-4-carbohydrazide** and Related Derivatives

Disclaimer: As of the latest search, the specific crystal structure of **1-phenyl-5-(trifluoromethyl)-1H-pyrazole-4-carbohydrazide** has not been publicly deposited in crystallographic databases. This guide will provide a comprehensive overview of the methodologies used to determine such a structure and will present detailed crystallographic data for a closely related compound, 1-Methyl-5-phenoxy-3-trifluoromethyl-1H-pyrazole-4-carbaldehyde oxime, to serve as a representative example for researchers in the field.

Introduction

Pyrazole carbohydrazide derivatives are a significant class of heterocyclic compounds that have garnered substantial interest in medicinal and agricultural chemistry.^{[1][2]} The presence of the pyrazole core, combined with the carbohydrazide moiety, imparts a wide spectrum of biological activities, including anti-inflammatory, analgesic, anticancer, and antimicrobial properties.^{[1][3]} The incorporation of a trifluoromethyl group can enhance the lipophilicity and metabolic stability of these molecules, potentially leading to improved pharmacokinetic profiles.^[4]

1-phenyl-5-(trifluoromethyl)-1H-pyrazole-4-carbohydrazide is a molecule of interest in pharmaceutical development, particularly as a potential anti-inflammatory agent.^{[4][5]} Understanding the three-dimensional arrangement of atoms in the crystalline state is crucial for

structure-activity relationship (SAR) studies, computational modeling, and the rational design of new, more potent analogues. This guide outlines the experimental procedures for the synthesis, crystallization, and crystallographic analysis of such compounds and presents reference crystal structure data from a related molecule.

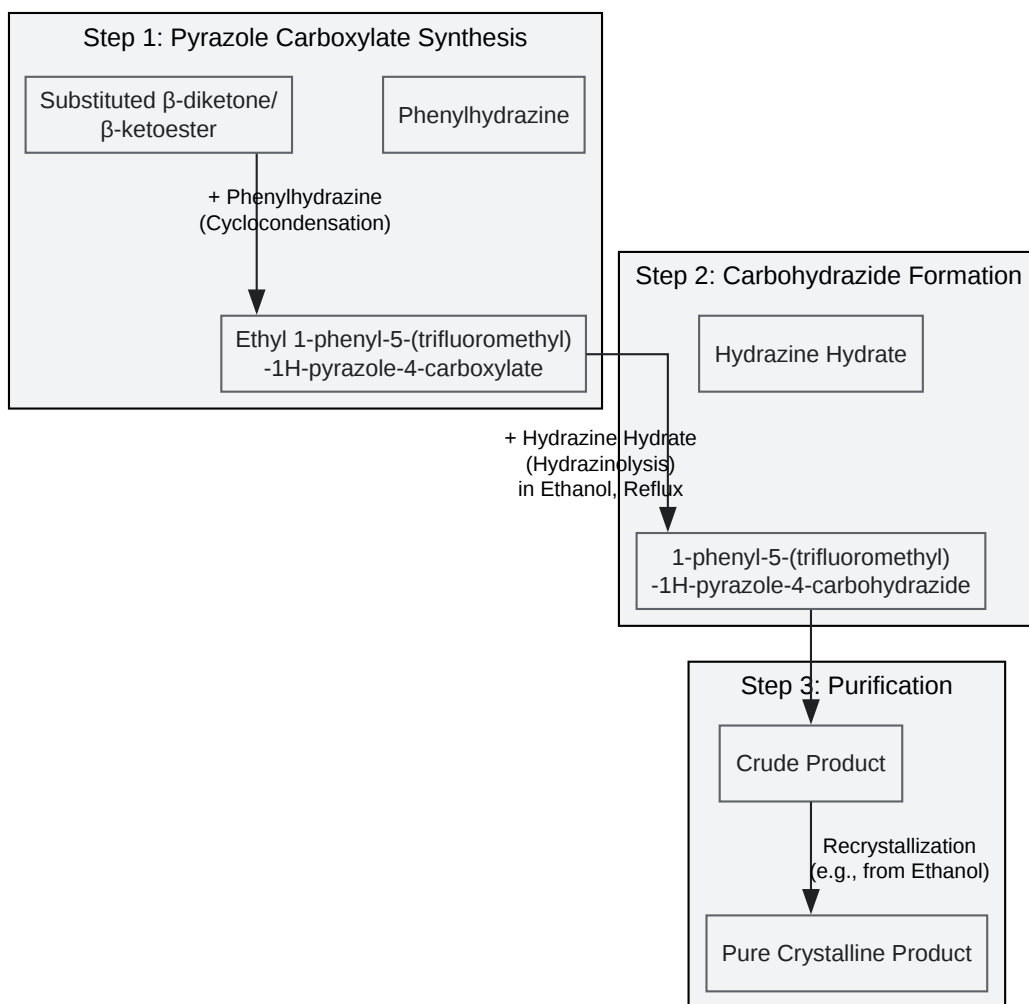
Experimental Protocols

The following sections detail the generalized methodologies for the synthesis, crystallization, and crystal structure determination of pyrazole carbohydrazide derivatives.

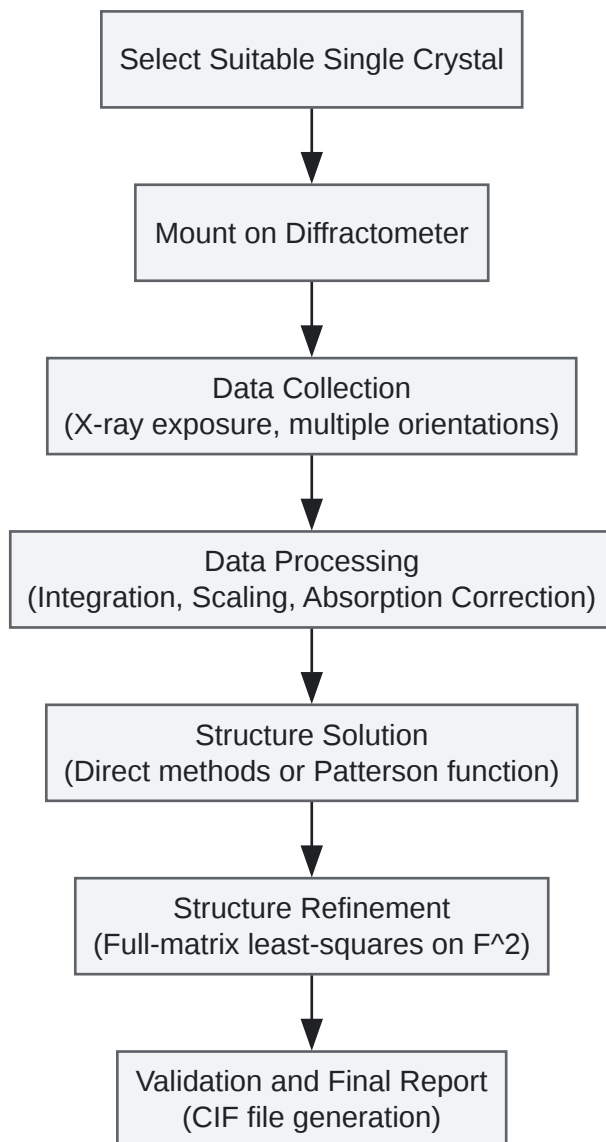
Synthesis of Pyrazole Carbohydrazides

A common route for the synthesis of pyrazole carbohydrazides involves a multi-step process starting from commercially available materials.^[6] The general workflow is depicted below.

General Synthesis Workflow for Pyrazole Carbohydrazides



Workflow for Crystal Structure Determination



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